

# "2-Ethyl-5-nitrobenzoic acid" molecular structure and weight

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 2-Ethyl-5-nitrobenzoic acid

Cat. No.: B3300968

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## An In-Depth Technical Guide to 2-Ethyl-5-nitrobenzoic Acid

**Abstract:** This technical guide provides a comprehensive overview of **2-Ethyl-5-nitrobenzoic acid**, a key chemical intermediate. The document delineates its molecular structure, physicochemical properties, and a detailed synthesis protocol, including an analysis of the regiochemical challenges. Furthermore, it explores its applications as a versatile building block in organic synthesis, particularly within the context of pharmaceutical research and development. Safety and handling protocols are also discussed. This guide is intended for researchers, chemists, and professionals in the drug development sector who require a deep technical understanding of this compound.

## Chemical Identity and Molecular Structure

**2-Ethyl-5-nitrobenzoic acid** is a substituted aromatic carboxylic acid. Its structure is characterized by a benzoic acid core functionalized with an ethyl group at position 2 and a nitro group at position 5.

- IUPAC Name: **2-ethyl-5-nitrobenzoic acid**[\[1\]](#)[\[2\]](#)
- Molecular Formula:  $C_9H_9NO_4$ [\[1\]](#)[\[3\]](#)[\[4\]](#)
- CAS Number: 90564-19-5[\[1\]](#)[\[3\]](#)
- Canonical SMILES: CCC1=C(C=C(C=C1)[O-])C(=O)O[\[1\]](#)[\[3\]](#)[\[5\]](#)

- InChIKey: INGAGVLEDDEDMY-UHFFFAOYSA-N[1]

The spatial arrangement of these functional groups dictates the molecule's reactivity and utility in synthetic chemistry. The electron-withdrawing nature of the nitro group and the carboxylic acid, combined with the electron-donating effect of the ethyl group, creates a unique electronic environment on the aromatic ring.

Caption: 2D representation of **2-Ethyl-5-nitrobenzoic acid**.

## Physicochemical Properties

The physical and chemical properties of **2-Ethyl-5-nitrobenzoic acid** are critical for its handling, storage, and application in chemical reactions.

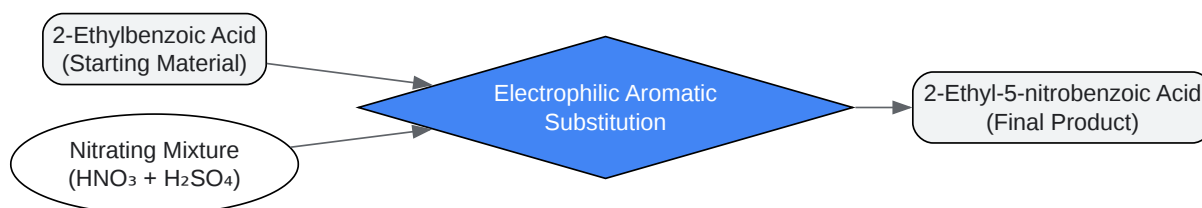
Property	Value	Source(s)
Molecular Weight	195.17 g/mol	[1][3][4]
Monoisotopic Mass	195.05315777 Da	[1]
Appearance	Powder	[3]
Melting Point	164-165 °C	[3][6]
XLogP3-AA	2.1	[1]
Hydrogen Bond Donor Count	1	[1]
Hydrogen Bond Acceptor Count	4	[1]

## Synthesis Protocol: Electrophilic Nitration

**2-Ethyl-5-nitrobenzoic acid** is synthesized via the electrophilic nitration of 2-ethylbenzoic acid. The primary challenge in this synthesis is controlling the regioselectivity. The aromatic ring has two directing groups:

- Ethyl group (-CH<sub>2</sub>CH<sub>3</sub>): An activating, *ortho*-, *para*-director.
- Carboxylic acid group (-COOH): A deactivating, *meta*-director.

The directing effects of these groups are in opposition. However, the strongly activating influence of the ethyl group typically dominates the deactivating effect of the carboxylic acid group.[3] This favors the substitution at the para position relative to the ethyl group, which is position 5, yielding the desired product.



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Caption: Workflow for the synthesis of **2-Ethyl-5-nitrobenzoic acid**.

## Experimental Methodology

Disclaimer: This protocol is a representative example and should be performed by qualified personnel with appropriate safety measures.

- **Reaction Setup:** In a three-necked flask equipped with a magnetic stirrer, a dropping funnel, and a thermometer, cool concentrated sulfuric acid (H<sub>2</sub>SO<sub>4</sub>) to 0-5 °C in an ice bath.
- **Reagent Addition:** Slowly add 2-ethylbenzoic acid to the cooled sulfuric acid while stirring, ensuring the temperature remains below 10 °C.
- **Nitration:** Prepare a nitrating mixture by slowly adding concentrated nitric acid (HNO<sub>3</sub>) to an equal volume of concentrated sulfuric acid, keeping the mixture cool. Add this nitrating mixture dropwise to the solution of 2-ethylbenzoic acid over 1-2 hours. The reaction is exothermic; maintain the temperature between 0-10 °C throughout the addition.
- **Reaction Monitoring:** After the addition is complete, allow the mixture to stir at room temperature for an additional 2-3 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).

- **Workup:** Once the reaction is complete, pour the reaction mixture slowly over crushed ice with vigorous stirring. This will precipitate the crude product.
- **Purification:** Collect the solid precipitate by vacuum filtration and wash it thoroughly with cold water to remove residual acid. The crude product can be further purified by recrystallization from a suitable solvent system, such as ethanol/water, to yield pure **2-Ethyl-5-nitrobenzoic acid**.

## Applications in Research and Development

**2-Ethyl-5-nitrobenzoic acid** is a valuable platform molecule in organic synthesis, primarily due to its two versatile functional groups.<sup>[3]</sup>

- **Carboxylic Acid Transformations:** The -COOH group is a synthetic linchpin, readily converted into esters, amides, acid chlorides, or reduced to an alcohol. These transformations are fundamental in building more complex molecular architectures, a common requirement in the synthesis of Active Pharmaceutical Ingredients (APIs).
- **Nitro Group Reduction:** The nitro group (-NO<sub>2</sub>) is particularly significant as it can be easily and selectively reduced to a primary amine (-NH<sub>2</sub>).<sup>[3]</sup> This reaction yields 2-ethyl-5-aminobenzoic acid, an important synthetic intermediate in its own right. The resulting amino and carboxylic acid groups can be used to synthesize heterocyclic compounds or to couple with other molecules, for example, in the development of novel therapeutic agents.

The strategic placement of the ethyl, nitro, and carboxylic acid groups allows for multi-step, regioselective modifications, making this compound a useful starting material for creating libraries of novel compounds for drug discovery screening. Its structural motifs are found in derivatives explored for various therapeutic areas, drawing parallels to other substituted nitrobenzoic acids used in generating bioactive molecules.<sup>[7][8][9]</sup>

## Safety and Handling

**2-Ethyl-5-nitrobenzoic acid** presents several hazards that require careful management in a laboratory setting.

- **GHS Hazard Classification:**

- H302: Harmful if swallowed.[1][10]
- H315: Causes skin irritation.[1][10]
- H319: Causes serious eye irritation.[1][10]
- H335: May cause respiratory irritation.[1][10]
- GHS Pictogram: GHS07 (Irritant)[3]
- Signal Word: Warning[1][3]

#### Handling Recommendations:

- Use only in a well-ventilated area, preferably within a chemical fume hood.
- Wear appropriate Personal Protective Equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.
- Avoid breathing dust.
- Wash hands thoroughly after handling.
- Store in a tightly closed container in a dry, cool, and well-ventilated place.

## References

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- To cite this document: BenchChem. ["2-Ethyl-5-nitrobenzoic acid" molecular structure and weight]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3300968#2-ethyl-5-nitrobenzoic-acid-molecular-structure-and-weight]

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